

PROTAC EGFR degrader 8 experimental protocol for western blot

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Compound of Interest

Compound Name: PROTAC EGFR degrader 8

Cat. No.: B12388822 Get Quote

Application Notes and Protocols for PROTAC EGFR Degrader 8

For Researchers, Scientists, and Drug Development Professionals

Introduction

Proteolysis-targeting chimeras (PROTACs) represent a revolutionary approach in targeted therapy, mediating the degradation of specific proteins of interest through the ubiquitin-proteasome system. **PROTAC EGFR degrader 8** is a novel compound designed to selectively target and degrade the Epidermal Growth Factor Receptor (EGFR), a key signaling protein often implicated in cancer development and progression. This document provides a detailed protocol for assessing the degradation of EGFR in response to treatment with **PROTAC EGFR degrader 8** using Western blot analysis.

Mechanism of Action

PROTAC EGFR degrader 8 is a heterobifunctional molecule that simultaneously binds to EGFR and an E3 ubiquitin ligase. This induced proximity facilitates the ubiquitination of EGFR, marking it for degradation by the 26S proteasome. The degradation of EGFR leads to the downregulation of its downstream signaling pathways, thereby inhibiting cancer cell proliferation and survival.



Quantitative Data Summary

The following table summarizes the reported in vitro efficacy of **PROTAC EGFR degrader 8** in various non-small cell lung cancer (NSCLC) cell lines.

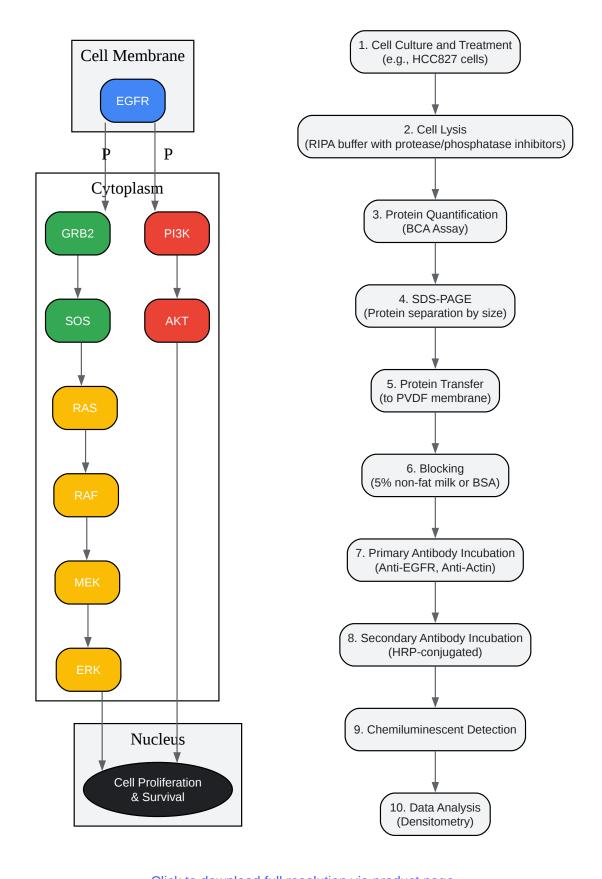
Cell Line	Target EGFR Mutation	IC50 (nM)	DC50 (nM)
HCC827	delE746_A750	14.21	15.56
H1975	L858R, T790M	7.72	Not Reported
PC-9	delE746_A750	121.9	Not Reported

IC50: The half-maximal inhibitory concentration, representing the concentration of the degrader required to inhibit cell growth by 50%. DC50: The half-maximal degradation concentration, representing the concentration of the degrader required to reduce the level of the target protein by 50%.[1][2]

EGFR Signaling Pathway

The following diagram illustrates the major signaling pathways downstream of EGFR that are inhibited by PROTAC-mediated degradation. Upon ligand binding, EGFR dimerizes and autophosphorylates, initiating cascades such as the RAS-RAF-MEK-ERK and PI3K-AKT pathways, which are crucial for cell proliferation and survival.[3][4][5][6]





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